

Application Notes and Protocols for A-443654 in Cell Culture

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Compound of Interest

Compound Name: A-446

Cat. No.: B12396017

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Introduction

A-443654 is a potent and selective, ATP-competitive, and reversible pan-Akt inhibitor targeting all three isoforms of the serine/threonine kinase Akt (Akt1, Akt2, and Akt3) with high affinity ($K_i = 160 \text{ pM}$).^{[1][2]} Akt is a critical node in the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in cancer and other diseases. This pathway plays a crucial role in regulating cell proliferation, survival, growth, and metabolism. Inhibition of Akt by A-443654 has been shown to induce cell cycle arrest, apoptosis, and interfere with mitotic progression, making it a valuable tool for cancer research and drug development.^{[3][4][5]} These application notes provide detailed protocols for utilizing A-443654 in cell culture to investigate its effects on cell viability, signaling pathways, and cell cycle progression.

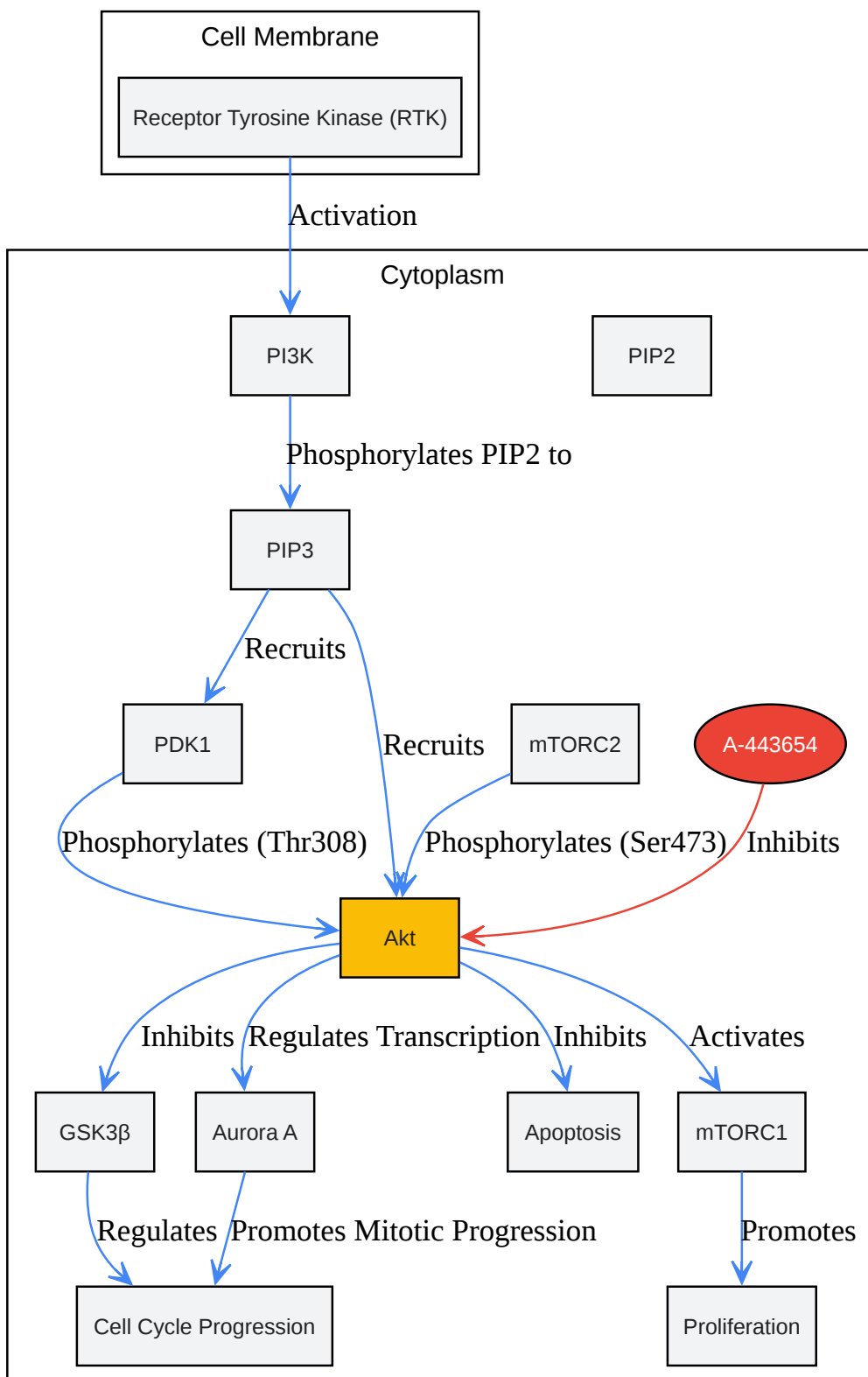
Data Presentation

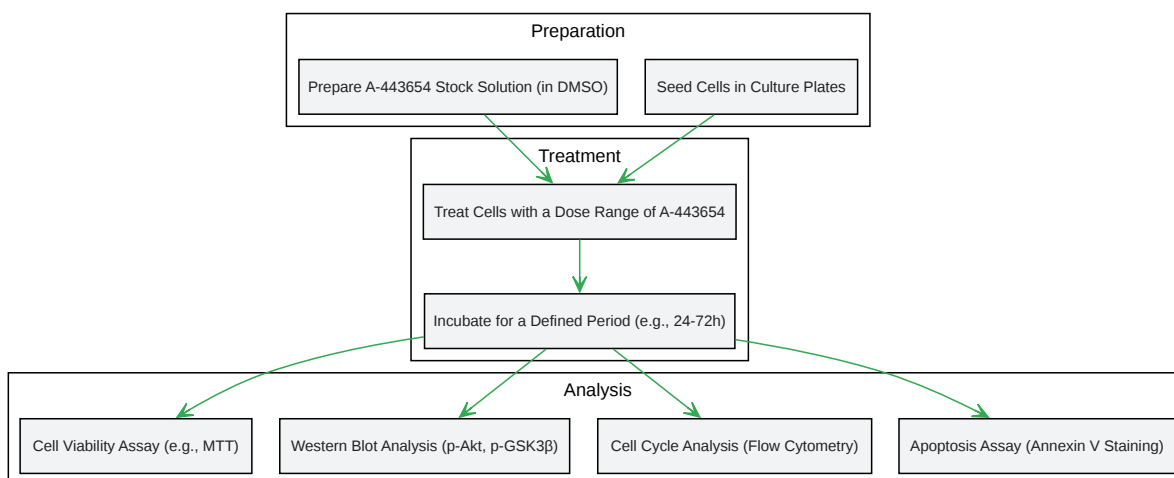
In Vitro Efficacy of A-443654

Parameter	Cell Line(s)	Concentration/ Value	Effect	Reference(s)
Ki	-	160 pM	Inhibition of Akt1, Akt2, Akt3	[1][2]
EC50	Tumor cells	0.1 µM	Inhibition of proliferation	
IC50	MOLT-4 (T-ALL)	60 nM	Inhibition of viability	[4]
IC50	CEM (T-ALL)	120 nM	Inhibition of viability	[4]
IC50	Jurkat (T-ALL)	900 nM	Inhibition of viability	[4]
IC50	HEK-293T (myr- WT-AKT1)	2.5 nM	Inhibition of Akt1	[6]
IC50	HEK-293T (myr- WT-AKT2)	30 nM	Inhibition of Akt2	[6]
IC50	HEK-293T (myr- WT-AKT3)	51 nM	Inhibition of Akt3	[6]
Effective Concentration	MiaPaca-2	0.3 µM	Downregulation of Aurora A mRNA	[3]
Effective Concentration	H1299	0.6 µM	Inhibition of GSK3α/β phosphorylation	[3]
Effective Concentration	10CA1a cells	1-2 µM	Cell detachment	
Effective Concentration	10CA1a cells	2-5 µM	Decrease in Bcl- 2 levels	

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of A-443654 and a general workflow for its characterization in cell culture.





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References

- 1. wp.uthscsa.edu [wp.uthscsa.edu]
- 2. Akt Kinase Phosphorylation Assay by Immunoprecipitation - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 3. Assaying cell cycle status using flow cytometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Akt/PKB kinase assay [whitelabs.org]
- 5. researchgate.net [researchgate.net]

- 6. ccrod.cancer.gov [ccrod.cancer.gov]
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